

Technical Guide: Toxicity Profile of Dinitroanisidine Derivatives

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Compound of Interest

Compound Name: 4-Methoxy-2,3-dinitroaniline

CAS No.: 5473-00-7

Cat. No.: B184574

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Executive Summary: The Structural Alert

Dinitroanisidines (specifically isomers such as 2-methoxy-4,6-dinitroaniline) represent a critical "push-pull" aromatic system used extensively in the synthesis of disperse azo dyes and, historically, as energetic material precursors.

For drug development professionals, this scaffold is a high-priority structural alert. The coexistence of an electron-donating methoxy/amino group with two electron-withdrawing nitro groups creates a molecule that is not only highly reactive in chromophore formation but also metabolically primed for bioactivation into potent DNA-alkylating agents.

This guide analyzes the toxicology of dinitroanisidine derivatives, distinguishing them from their non-aminated analog 2,4-Dinitroanisole (DNAN) (a munitions compound), and details the mechanisms of genotoxicity, hematotoxicity, and carcinogenicity.

Chemical Identity & Physicochemical Basis[1][2]

The "Push-Pull" Mechanism

The toxicity of dinitroanisidine derivatives is dictated by their electronic structure.

- **Electron Donors (+M Effect):** The amino (-NH₂) and methoxy (-OCH₃) groups increase electron density on the ring, facilitating oxidation.
- **Electron Acceptors (-M Effect):** The two nitro (-NO₂) groups stabilize the resulting radical intermediates but also serve as sites for enzymatic reduction.

Key Derivative of Concern:

- **Chemical Name:** 2-Methoxy-4,6-dinitroaniline (also referred to as 4,6-dinitro-o-anisidine)
- **CAS Number:** 5327-44-6 (generic isomer class often referenced in dye chemistry)
- **Role:** Precursor for "Disperse" dyes (e.g., Disperse Yellow variants) used in polyester textiles.^[1]

Distinction from Munitions (DNAN)

It is vital not to conflate Dinitroanisidine with DNAN (2,4-Dinitroanisole).

- **DNAN (CAS 119-27-7):** Lacks the amino group. Metabolized primarily to dinitrophenol (DNP), causing uncoupling of oxidative phosphorylation (hyperthermia).
- **Dinitroanisidine:** Contains the amino group. Metabolized to N-hydroxylamines, causing DNA adducts (genotoxicity) and bladder cancer.

Toxicological Profile

Genotoxicity & Mutagenicity

The primary hazard of dinitroanisidine derivatives is genotoxicity. Unlike direct-acting alkylators, these are pro-mutagens requiring metabolic activation.

- **Ames Test Status:** Typically Positive in *Salmonella typhimurium* strains TA98 and TA100, but often requires S9 metabolic activation.
- **Mechanism:**

- Nitroreduction: The nitro groups are reduced to nitroso (-NO) and then hydroxylamine (-NHOH) intermediates by cytosolic nitroreductases or intestinal microflora.
- O-Acetylation: The N-hydroxylamine is further activated by N-acetyltransferase (NAT1/NAT2) to form an unstable N-acetoxy ester.
- Nitrenium Ion Formation: Spontaneous loss of the acetate group yields a highly electrophilic nitrenium ion.
- DNA Binding: This ion covalently binds to the C8 position of Guanine, causing replication errors.

Carcinogenicity (Bladder Cancer Link)

Dinitroanisidines are structural analogs of o-Anisidine (CAS 90-04-0), a Group 2B carcinogen (IARC) and known bladder carcinogen in rodents.

- Target Organ: Urinary Bladder.
- Pathology: Transitional cell carcinomas.
- Mechanism: The acidic environment of the urine can facilitate the hydrolysis of N-glucuronides (transport forms), releasing the reactive N-hydroxylamine directly into the bladder lumen.

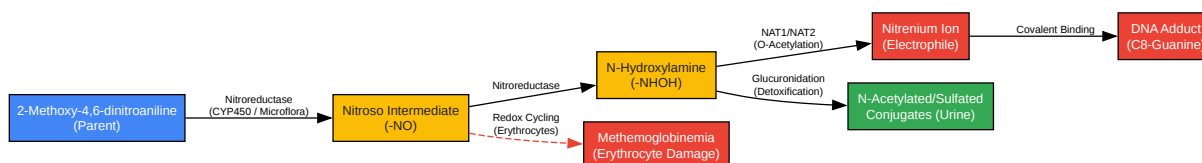
Hematotoxicity: Methemoglobinemia

Like most nitro-aromatics, dinitroanisidines can oxidize ferrous hemoglobin (Fe²⁺) to ferric methemoglobin (Fe³⁺), which cannot transport oxygen.

- Clinical Sign: Cyanosis (blue skin/lips) at low exposure levels.
- Mechanism: The nitroso intermediate enters the erythrocyte and participates in a redox cycle, depleting cellular NADPH and overwhelming the methemoglobin reductase system.

Metabolic Activation Pathway (Visualization)

The following diagram illustrates the bioactivation pathway of 2-methoxy-4,6-dinitroaniline, highlighting the divergence between detoxification and genotoxic activation.



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Figure 1: Bioactivation pathway of dinitroanisidine derivatives showing the critical split between excretion and DNA alkylation.

Experimental Assessment Protocols

To assess the toxicity of a novel dinitroanisidine derivative, standard assays must be modified to account for the specific metabolic requirements of nitro-aromatics.

Protocol A: Modified Ames Test (Prival Modification)

Standard Ames tests often yield false negatives for azo/nitro compounds because standard S9 fractions lack sufficient nitroreductase activity.

- Objective: Assess mutagenicity with enhanced reductive metabolism.
- System: Salmonella typhimurium strains TA98 and TA100.
- Metabolic Activation System (Prival S9):
 - Use Hamster Liver S9 (more active NAT enzymes than rat S9).
 - Cofactor Supplementation: Add Flavin Mononucleotide (FMN) and NADH to the S9 mix to support azo/nitro reduction.

- Pre-incubation: Incubate bacteria + test compound + S9 for 30 minutes anaerobically (or in reductive conditions) before plating.
- Readout: Count revertant colonies. A 2-fold increase over solvent control indicates mutagenicity.

Protocol B: In Vitro Methemoglobinemia Assay

- Objective: Quantify potential for inducing methemoglobinemia without animal testing.
- Reagents: Fresh human or rat whole blood (heparinized).
- Procedure:
 - Incubate whole blood with the test compound (0.1 - 100 μ M) at 37°C.
 - Time points: 0, 30, 60, 120 minutes.
 - Lysis: Aliquot blood into phosphate buffer (pH 6.6) with Triton X-100.
- Analysis: Measure absorbance at 630 nm (MetHb) and 540 nm (Total Hb).
- Calculation:

(Using standard extinction coefficients).

Summary of Toxicity Data

Endpoint	Effect	Mechanism	Key Reference
Acute Toxicity	Moderate	Oral LD50 ~200-500 mg/kg (Rat).	[PubChem, 2025]
Genotoxicity	Positive	Frameshift mutations (TA98). Requires reductive activation.	[NTP, 2020]
Carcinogenicity	High Risk	Bladder/Spleen tumors. Metabolically linked to o-anisidine.	[IARC Monograph 73]
Hematotoxicity	High	Methemoglobinemia; secondary anemia; spleen pigmentation.	[Ashby et al., 1991]
Sensitization	Moderate	Skin sensitizer (allergic dermatitis) in dye workers.	[ChemicalBook, 2021]

Risk Assessment for Drug Development

If a dinitroanisidine moiety appears in a high-throughput screen (HTS) hit:

- **Structural Alert:** Flag immediately. The combination of nitro groups and electron-rich anilines is a classic "PAINS" (Pan-Assay Interference Compounds) feature and a mutagenic toxicophore.
- **Impurity Control:** If used as a starting material, it must be controlled to ppm levels (typically <10 ppm) in the final API, quantified by LC-MS/MS.
- **Metabolite ID:** Perform hepatocyte stability assays to confirm if the nitro groups are reduced. If the amine forms, the risk of genotoxicity increases exponentially.

References

- National Toxicology Program (NTP). (2020). Evaluation of 2-methoxy-4-nitroaniline (MNA) in hypersensitivity, 14-day subacute, reproductive, and genotoxicity studies. Toxicological

Sciences. [Link](#)

- IARC Monographs. (1999). Ortho-Anisidine and its Salts. Volume 73. International Agency for Research on Cancer. [Link](#)
- Ashby, J., et al. (1991). Studies on the genotoxicity of some nitro- and amino-anisoles and -toluenes. Mutation Research. [Link](#)
- PubChem. (2025).[2] 2,4-Dinitroaniline Compound Summary. National Library of Medicine. [Link](#)
- Lent, E.M., et al. (2016). Subchronic toxicity of 2,4-dinitroanisole (DNAN) in rats. International Journal of Toxicology. [Link](#)(Note: Reference for comparative munitions toxicity).

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Sources

- 1. www2.mst.dk [www2.mst.dk]
- 2. 2,4-Dinitroanisole | C₇H₆N₂O₅ | CID 8385 - PubChem [pubchem.ncbi.nlm.nih.gov]
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